

Application Note: Assessing Flavicin Activity Using the Agar Disk Diffusion Assay

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Compound of Interest

Compound Name: *Flavicin*
Cat. No.: *B14110665*

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Introduction

The agar disk diffusion assay, widely known as the Kirby-Bauer test, is a standardized, cost-effective, and broadly utilized method for determining the antimicrobial susceptibility of microorganisms.[1][2][3] This technique is foundational in the discovery and development of new antimicrobial agents. This application note provides a detailed protocol for assessing the in-vitro activity of **Flavicin**, a novel flavonoid compound, against various bacterial strains. Flavonoids are a class of natural products known to possess a diverse range of pharmacological properties, including antimicrobial effects.[4][5] The principle of the assay involves the diffusion of an antimicrobial agent from a saturated paper disk into an agar medium inoculated with a test microorganism.[6][7] The presence of a zone of inhibition, a clear area around the disk where microbial growth is prevented, indicates the susceptibility of the organism to the compound.[7] The diameter of this zone is proportional to the efficacy of the antimicrobial agent.[8]

Experimental Protocols

This section details the standardized methodology for performing the agar disk diffusion assay to evaluate the antimicrobial properties of **Flavicin**. Adherence to these protocols is crucial for obtaining accurate and reproducible results.[6]

Materials Required

- Test Compound: **Flavicin** solution of known concentration
- Microorganisms: Pure, 18-24 hour cultures of test bacteria (e.g., *Staphylococcus aureus*, *Escherichia coli*, *Pseudomonas aeruginosa*)
- Growth Media: Mueller-Hinton Agar (MHA) plates (4 mm depth in 100 mm or 150 mm petri dishes)[2][9]
- Inoculum Preparation: Tryptic Soy Broth (TSB) or sterile saline (0.85%)[1][6]
- Control Antibiotics: Standard antibiotic disks (e.g., Gentamicin, Tetracycline)
- Sterile Supplies: Cotton swabs, sterile filter paper disks (6 mm diameter), micropipettes, forceps, and appropriate sterile tubes.[1][6][9]
- Equipment: Incubator ($35 \pm 2^\circ\text{C}$), vortex mixer, McFarland 0.5 turbidity standard, ruler or calipers, and a permanent marker.[1][6]

Step-by-Step Procedure

1. Preparation of Bacterial Inoculum: a. From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of the test microorganism using a sterile loop. b. Transfer the colonies into a tube containing 4-5 mL of Tryptic Soy Broth or sterile saline.[1] c. Vortex the tube to create a smooth suspension. d. Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This can be done visually against a Wickerham card or using a photometric device.[1][10] The final concentration should be approximately 1.5×10^8 CFU/mL. [2][7] This step is critical and should be completed within 15 minutes of inoculating the agar plate.[1]
2. Inoculation of the Agar Plate: a. Dip a sterile cotton swab into the adjusted bacterial suspension.[10] b. Remove excess fluid by pressing the swab firmly against the inside wall of the tube above the liquid level.[1][10] c. Streak the swab evenly over the entire surface of the

Mueller-Hinton agar plate to ensure a confluent lawn of growth. This is achieved by swabbing the plate in three directions, rotating the plate approximately 60 degrees between each streaking.[1][10] d. Finally, run the swab around the rim of the agar to pick up any excess inoculum.[10] e. Allow the plate to dry for 3-5 minutes, but no longer than 15 minutes, with the lid slightly ajar.[10]

3. Application of **Flavicin** and Control Disks: a. Using sterile forceps, aseptically place the paper disks impregnated with **Flavicin** onto the inoculated agar surface.[9] b. If preparing disks in-house, apply a known volume and concentration of **Flavicin** to sterile blank disks and allow them to dry completely before application. c. Concurrently, place standard antibiotic control disks on the plate. d. Ensure that the disks are placed at least 24 mm apart from each other and from the edge of the plate to avoid overlapping zones of inhibition.[9] For a 100 mm plate, a maximum of 6 disks is recommended, and for a 150 mm plate, no more than 12 disks should be used.[1] e. Gently press each disk with the forceps to ensure complete contact with the agar surface.[1][9] Once a disk is placed, it should not be moved as diffusion begins almost immediately.[1]

4. Incubation: a. Invert the plates and place them in an incubator set at $35 \pm 2^{\circ}\text{C}$ within 15 minutes of disk application.[1][6] b. Incubate for 16-18 hours.[1] Incubation conditions may need to be adjusted depending on the specific microorganism being tested.[1]

5. Measurement and Interpretation of Results: a. After incubation, observe the plates for a confluent lawn of growth and uniformly circular zones of inhibition.[1] b. Measure the diameter of the zone of inhibition for each disk in millimeters (mm) using a ruler or calipers. The measurement should be taken from the back of the plate against a dark, non-reflective background.[8][10] The diameter of the disk is included in the measurement.[9][11] c. If zones overlap, the radius from the center of the disk to the edge of the zone can be measured and multiplied by two to determine the diameter.[10][11] d. The results are typically interpreted as Susceptible (S), Intermediate (I), or Resistant (R) by comparing the zone diameters to standardized charts, such as those provided by the Clinical and Laboratory Standards Institute (CLSI).[9]

Data Presentation

The antimicrobial activity of **Flavicin** can be quantified by measuring the diameter of the zone of inhibition against various microorganisms. The following table presents representative data

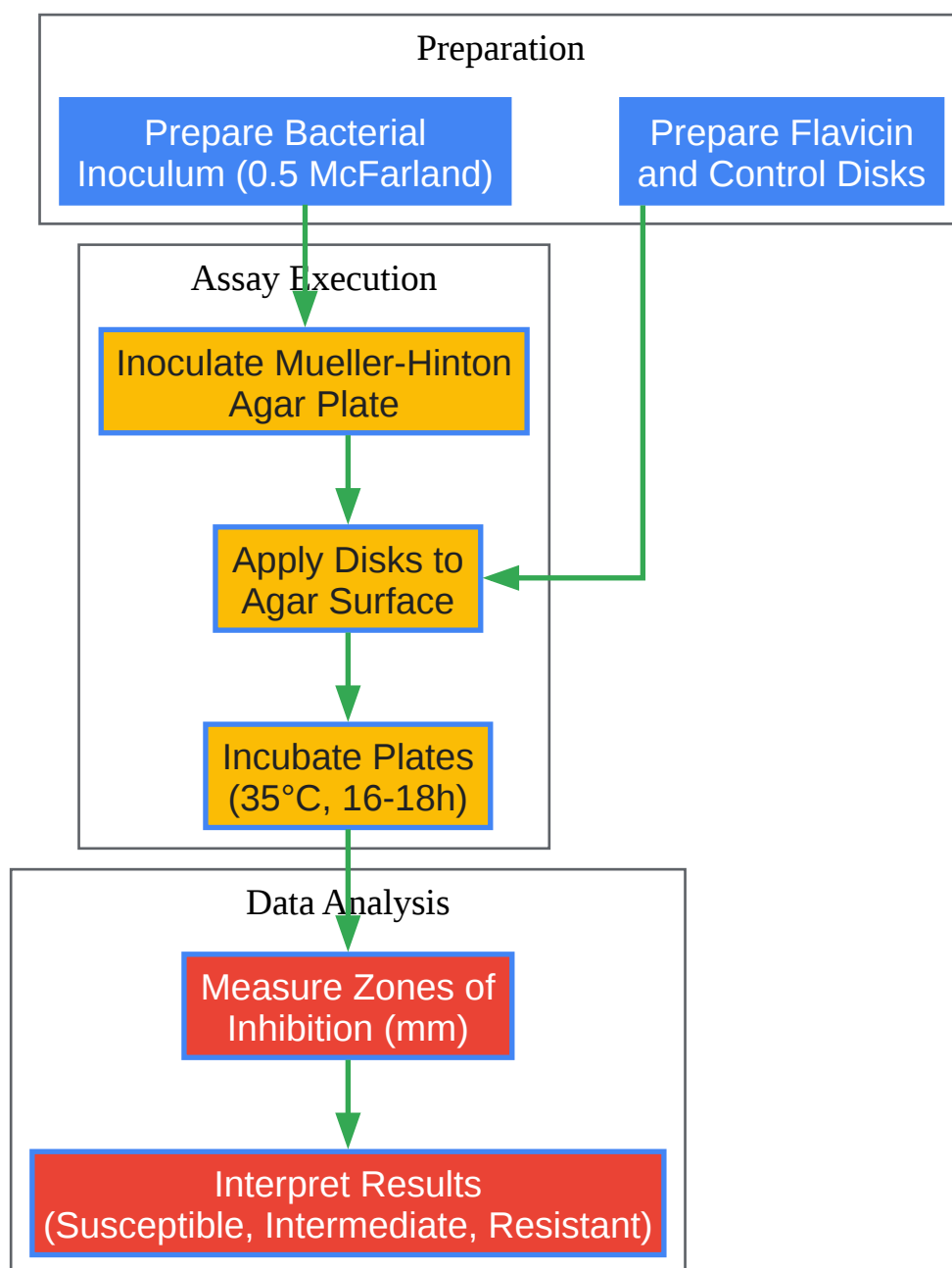
for **Flavicin's** activity.

Microorganism Tested	Flavicin Concentration (µ g/disk)	Zone of Inhibition (mm)	Control: Gentamicin (10 µ g/disk) Zone of Inhibition (mm)	Control: Tetracycline (30 µ g/disk) Zone of Inhibition (mm)
Staphylococcus aureus (ATCC 25923)	50	22	25	28
Escherichia coli (ATCC 25922)	50	18	23	26
Pseudomonas aeruginosa (ATCC 27853)	50	14	20	15
Bacillus subtilis (ATCC 6633)	50	25	28	30
Salmonella typhimurium (ATCC 14028)	50	19	24	27

Visualization

Experimental Workflow Diagram

The following diagram illustrates the key steps in the agar disk diffusion assay for assessing **Flavicin's** activity.



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Caption: Workflow for Agar Disk Diffusion Assay.

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